

# An In-depth Technical Guide to Methyl Sulfate and its Derivatives

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## Compound of Interest

Compound Name: Methyl sulfate

Cat. No.: B1214279

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This technical guide provides a comprehensive overview of **methyl sulfate**, a term that encompasses several key chemical compounds, primarily **dimethyl sulfate** (DMS) and **monomethyl sulfate** (MMS). This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on their chemical identifiers, properties, synthesis, and applications, with a focus on experimental procedures and reaction pathways.

## Chemical Identifiers and Nomenclature

The term "**methyl sulfate**" can refer to distinct but related chemical entities. The principal compounds are **dimethyl sulfate** ( $(\text{CH}_3)_2\text{SO}_4$ ) and **monomethyl sulfate** ( $\text{CH}_3\text{OSO}_3\text{H}$ ), also known as methyl hydrogen sulfate. The anion of the latter,  $\text{CH}_3\text{OSO}_3^-$ , is also referred to as the **methyl sulfate** anion. For clarity, this guide will address both **dimethyl sulfate** and **monomethyl sulfate**.

## Table 1: Chemical Identifiers for Dimethyl Sulfate (DMS)

Identifier	Value
CAS Number	77-78-1[1]
Preferred IUPAC Name	Dimethyl sulfate[1]
Synonyms	Sulfuric acid dimethyl ester, Me <sub>2</sub> SO <sub>4</sub> , DMSO <sub>4</sub> [1]
Molecular Formula	C <sub>2</sub> H <sub>6</sub> O <sub>4</sub> S[1]
InChI	InChI=1S/C2H6O4S/c1-5-7(3,4)6-2/h1-2H3[1]
InChIKey	VAYGXNSJCAHWJZ-UHFFFAOYSA-N[1]
SMILES	<chem>COS(=O)(=O)OC</chem> [1]
EC Number	201-058-1
PubChem CID	6497[1]

**Table 2: Chemical Identifiers for Monomethyl Sulfate (MMS) and its Anion/Salts**

Identifier	Monomethyl Sulfate (Acid)	Methyl Sulfate (Anion)	Sodium Methyl Sulfate (Salt)
CAS Number	75-93-4[2]	21228-90-0	512-42-5
Preferred IUPAC Name	Methyl hydrogen sulfate	Methyl sulfate	Sodium methyl sulfate
Synonyms	Methylsulfuric acid, Methyl bisulfate[2]	Methyl sulfate(1-), Methyl sulfate anion	Sulfuric acid monomethyl ester sodium salt
Molecular Formula	CH <sub>4</sub> O <sub>4</sub> S[2]	CH <sub>3</sub> O <sub>4</sub> S <sup>-</sup>	CH <sub>3</sub> NaO <sub>4</sub> S
InChI	InChI=1S/CH <sub>4</sub> O <sub>4</sub> S/c1-5-6(2,3)4/h1H3,(H,2,3,4)[2]	InChI=1S/CH <sub>4</sub> O <sub>4</sub> S/c1-5-6(2,3)4/h1H3,(H,2,3,4)/p-1	InChI=1S/CH <sub>4</sub> O <sub>4</sub> S.Na/c1-5-6(2,3)4;/h1H3,(H,2,3,4);/q;+1/p-1
InChIKey	JZMJDSHXVKJFKW-UHFFFAOYSA-N[2]	JZMJDSHXVKJFKW-UHFFFAOYSA-M	DZXBHDRHRFLQCJ-UHFFFAOYSA-M
SMILES	COS(=O)(=O)O[2]	COS(=O)(=O)[O-]	[Na+].COS([O-])(=O)=O[3]
PubChem CID	6412	4694097	10567

## Physicochemical and Toxicological Properties

The physical, chemical, and toxicological properties of **dimethyl sulfate** and **monomethyl sulfate** differ significantly, impacting their handling and application.

### Table 3: Comparative Properties of Dimethyl Sulfate and Monomethyl Sulfate

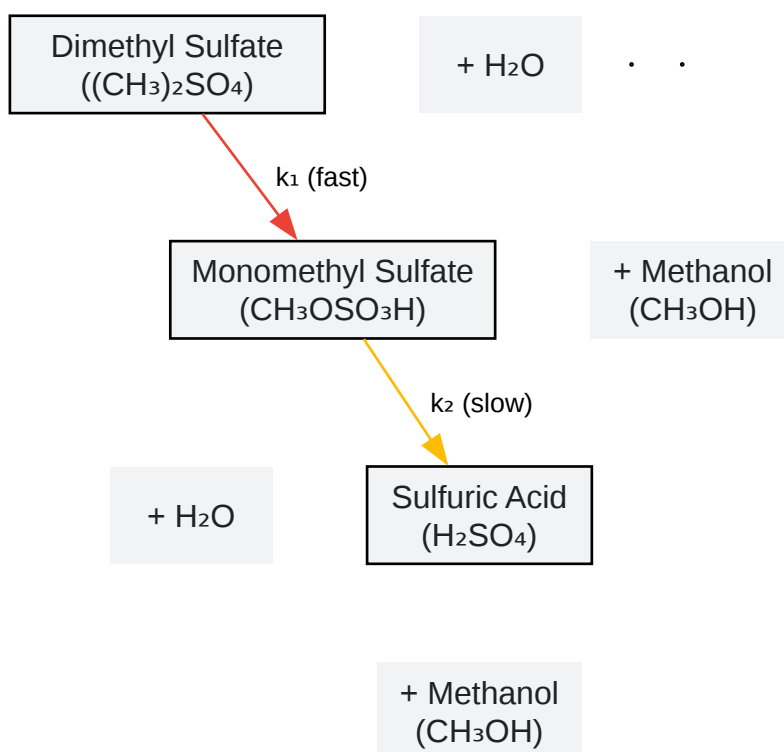
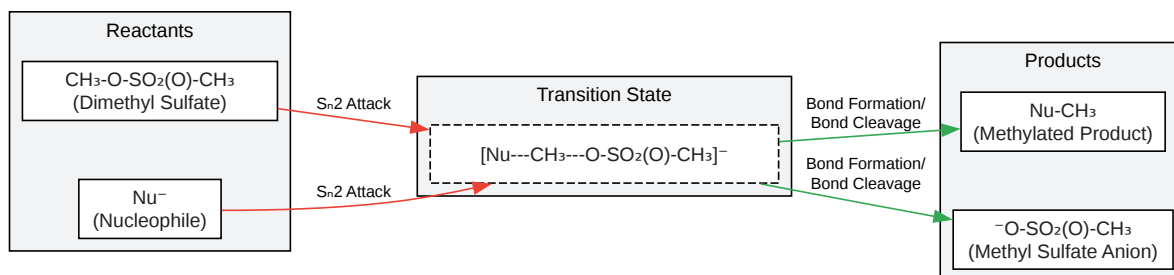
Property	Dimethyl Sulfate (DMS)	Monomethyl Sulfate (MMS)
Molecular Weight	126.13 g/mol [1]	112.11 g/mol [2]
Appearance	Colorless, oily liquid[1]	Colorless to pale yellow liquid[2]
Odor	Faint, onion-like[1]	Pungent[2]
Melting Point	-32 °C[1]	< -30 °C
Boiling Point	188 °C (decomposes)[1]	77-79 °C @ 2 Torr
Density	1.33 g/mL[1]	~1.45 g/mL
Solubility in Water	Reacts (hydrolyzes)[1]	Highly soluble[2]
Flash Point	83 °C (182 °F)	Not available
Toxicity	Highly toxic, carcinogenic, mutagenic[1]	Corrosive, toxic; not considered genotoxic
LD <sub>50</sub> (oral, rat)	205-440 mg/kg	Not available

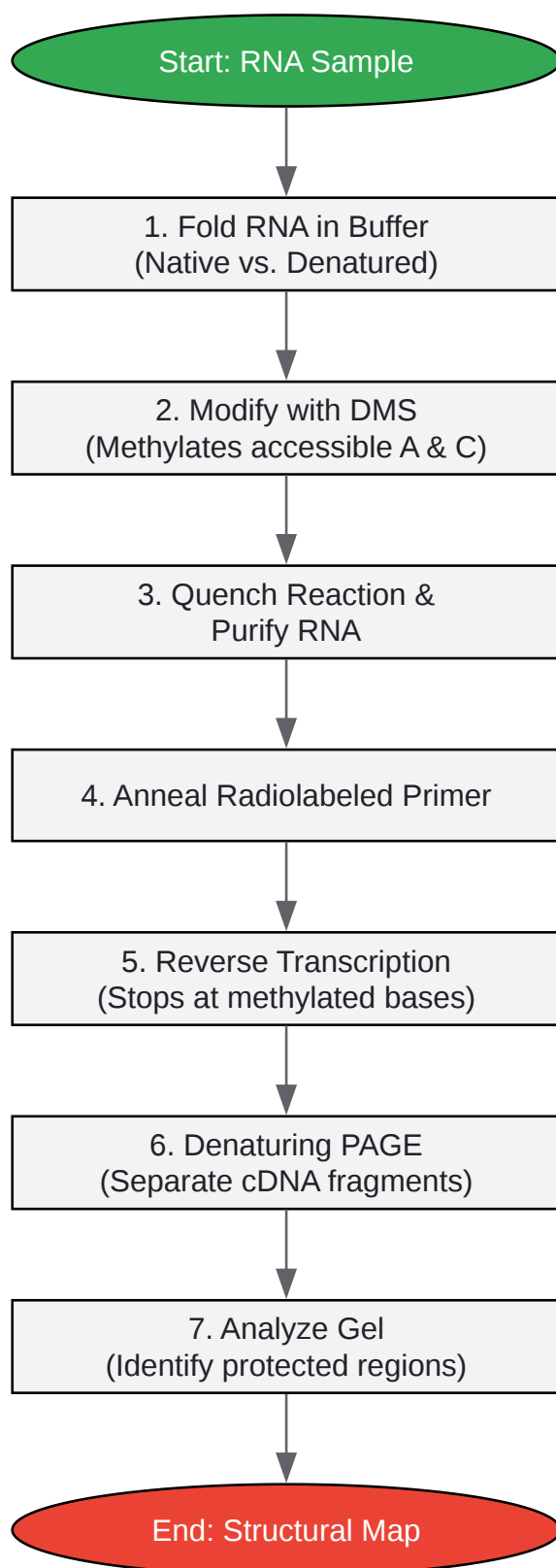
## Reaction Pathways and Mechanisms

**Dimethyl sulfate** is a potent methylating agent, primarily acting through an S<sub>N</sub>2 mechanism. It readily reacts with various nucleophiles. A key reaction is its hydrolysis, which proceeds via **monomethyl sulfate** as an intermediate.

### S<sub>N</sub>2 Methylation Pathway

**Dimethyl sulfate** transfers a methyl group to a nucleophile (Nu<sup>-</sup>), with the **methyl sulfate** anion acting as a good leaving group. This reaction is fundamental to its use in organic synthesis.





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